A Technical Guide to the Structural Elucidation of 3-Bromo-2-ethoxybenzoic Acid

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Compound of Interest

Compound Name:	*3-Bromo-2-ethoxybenzoic acid*
CAS No.:	*1275532-56-3*
Cat. No.:	*B6328973*

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Abstract

This technical guide presents a comprehensive, methodology-driven approach to the complete structural elucidation of **3-Bromo-2-ethoxybenzoic acid**. Designed for researchers, chemists, and professionals in drug development, this document moves beyond a simple recitation of techniques. Instead, it establishes a logical, self-validating workflow where each analytical step builds upon the last, providing a robust and unequivocal confirmation of the molecular structure. We will delve into the causality behind experimental choices, detailing not just the "how" but the "why" of applying techniques from mass spectrometry and infrared spectroscopy to advanced 1D and 2D nuclear magnetic resonance. The guide culminates in a discussion of the definitive proof offered by X-ray crystallography, ensuring a holistic understanding grounded in scientific integrity and field-proven insights.

Introduction: The Imperative for Unambiguous Characterization

3-Bromo-2-ethoxybenzoic acid is a substituted aromatic carboxylic acid, a class of molecules that serves as foundational building blocks in medicinal chemistry and materials science. The

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precise arrangement of its substituents—a carboxylic acid, an ethoxy group, and a bromine atom—governs its chemical reactivity, physical properties, and potential biological activity. Any ambiguity in its structure could lead to failed syntheses, misinterpreted biological data, or the development of inactive or unsafe pharmaceutical candidates.

Therefore, the rigorous confirmation of its structure is not merely an academic exercise but a critical step in the research and development pipeline. This guide provides an in-depth walkthrough of the analytical cascade required to achieve this confirmation with the highest degree of confidence.

Foundational Analysis: Establishing the Molecular Formula

The first step in any structure elucidation is to determine the elemental composition and molecular weight. This provides the fundamental building blocks—the atoms—from which the molecule is constructed.

High-Resolution Mass Spectrometry (HRMS)

Expertise & Rationale: While standard mass spectrometry provides a nominal mass, High-Resolution Mass Spectrometry (HRMS) is selected for its ability to measure mass-to-charge ratios to four or more decimal places. This precision is critical for distinguishing between molecules with the same nominal mass but different elemental compositions (isobars), allowing for the direct calculation of the molecular formula. For **3-Bromo-2-ethoxybenzoic acid**, the presence of bromine, with its two nearly equally abundant isotopes (^{79}Br and ^{81}Br), provides a distinctive isotopic pattern that serves as an immediate validation point.

Expected Data: The molecular formula is $C_9H_9BrO_3$. The HRMS spectrum is expected to show two major molecular ion peaks ($[M]^+$ and $[M+2]^+$) of nearly equal intensity, separated by approximately 2 Da.

Ion	Calculated Exact Mass	Expected Relative Abundance
$[C_9H_9{}^{79}BrO_3]^+$	243.9757	~100%
$[C_9H_9{}^{81}BrO_3]^+$	245.9737	~98%

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Fragmentation Analysis: Electron Ionization (EI) mass spectrometry will induce predictable fragmentation, providing initial clues about the molecule's structure. Key expected fragments for related benzoic acids include the loss of hydroxyl and carboxyl groups.[1]

- Loss of -OCH_2CH_3: A peak corresponding to the loss of the ethoxy radical (m/z ~199/201).
- Loss of -COOH: A peak corresponding to the loss of the carboxyl group (m/z ~199/201).
- Loss of Br: A peak corresponding to the loss of the bromine atom (m/z ~165).

Calculation of Degree of Unsaturation

From the confirmed molecular formula $C_9H_9BrO_3$, the degree of unsaturation (DoU) is calculated: DoU = C + 1 - (H/2) - (X/2) + (N/2) DoU = 9 + 1 - (9/2) - (1/2) + (0/2) = 10 - 5 = 5

A DoU of 5 is highly indicative of a benzene ring (which accounts for 4 degrees of unsaturation) and one additional double bond, consistent with the carbonyl group (C=O) of a carboxylic acid.

Functional Group Identification via Infrared (IR) Spectroscopy

Expertise & Rationale: With the molecular formula established, IR spectroscopy is employed as a rapid and non-destructive technique to identify the key functional groups present. The vibrational frequencies of chemical bonds provide a distinct "fingerprint" of the molecule's constituent parts.

Experimental Protocol: Attenuated Total Reflectance (ATR)

- Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with isopropanol and allowing it to dry completely.
- Record a background spectrum of the empty ATR stage.
- Place a small amount (1-2 mg) of the solid **3-Bromo-2-ethoxybenzoic acid** sample onto the crystal.
- Lower the press arm to ensure firm contact between the sample and the crystal.

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- Acquire the sample spectrum over a range of 4000-400 cm^{-1}.
- Clean the crystal thoroughly after analysis.

Expected IR Absorptions:

Wavenumber (cm^{-1})	Bond Vibration	Functional Group	Expected Appearance
2500-3300	O-H stretch	Carboxylic Acid	Very broad, strong
2850-3000	C-H stretch	Aliphatic (Ethoxy)	Medium, sharp
3000-3100	C-H stretch	Aromatic	Medium to weak, sharp
1680-1710	C=O stretch	Carboxylic Acid	Strong, sharp
1450-1600	C=C stretch	Aromatic Ring	Medium to weak
1200-1300	C-O stretch	Ether & Acid	Strong

The presence of these characteristic bands provides strong, direct evidence for the carboxylic acid, ethoxy, and aromatic components of the molecule.

The Analytical Core: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise connectivity of atoms in an organic molecule. By analyzing the chemical environment of hydrogen (^{1}H) and carbon (^{13}C) nuclei, we can assemble the molecular puzzle piece by piece.

Experimental Protocol: Sample Preparation

- Weigh approximately 10-20 mg of **3-Bromo-2-ethoxybenzoic acid** into a clean, dry NMR tube.
- Add approximately 0.6-0.7 mL of a deuterated solvent, typically deuterated chloroform ($CDCl_3$), which is effective for many benzoic acid derivatives.[2]

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- Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Cap the tube and gently agitate until the sample is fully dissolved.
- Place the NMR tube into the spectrometer's spinner turbine and insert it into the magnet for analysis.

^{1}H NMR: Mapping the Proton Framework

Rationale: ^{1}H NMR provides information on the number of distinct proton environments, their electronic surroundings (chemical shift), the number of protons in each environment (integration), and the number of neighboring protons (multiplicity/splitting).

Predicted ^{1}H NMR Spectrum (400 MHz, $CDCl_3$):

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~10-12	Broad Singlet	1H	-COOH	The acidic proton is highly deshielded and often appears as a broad signal.
~7.6-7.8	Doublet of Doublets	1H	Ar-H	Aromatic proton ortho to the bromine atom.
~7.3-7.5	Triplet	1H	Ar-H	Aromatic proton between the Br and COOH substituents.
~7.0-7.2	Doublet of Doublets	1H	Ar-H	Aromatic proton ortho to the ethoxy group.
~4.1-4.3	Quartet (q)	2H	$-OCH_2CH_3$	Methylene protons adjacent to an oxygen and coupled to the methyl group (3 neighbors + 1 = quartet).
~1.4-1.6	Triplet (t)	3H	$-OCH_2CH_3$	Methyl protons coupled to the methylene group (2 neighbors + 1 = triplet).

^{13}C NMR: Identifying Unique Carbon Environments

Rationale: ^{13}C NMR reveals the number of chemically non-equivalent carbon atoms and their functional type (aliphatic, aromatic, carbonyl, etc.). Due to the lack of symmetry in **3-Bromo-2-**

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ethoxybenzoic acid, all nine carbon atoms are expected to be unique and produce distinct signals.

Predicted ^{13}C NMR Spectrum (100 MHz, $CDCl_3$):

Chemical Shift (δ, ppm)	Carbon Assignment	Rationale
~170-175	C=O	Carboxylic acid carbonyl carbon, highly deshielded by two oxygen atoms.[2]
~155-160	Ar C-OEt	Aromatic carbon bonded to the electronegative oxygen of the ethoxy group.
~130-135	Ar C-COOH	Quaternary aromatic carbon bonded to the carboxyl group.
~115-135	Ar-CH (3 signals)	The three aromatic CH carbons, with shifts influenced by their position relative to the substituents.
~110-115	Ar C-Br	Aromatic carbon bonded to bromine; exhibits a "heavy atom" effect, shifting it upfield compared to C-Cl or C-H.
~64-68	$-OCH_2CH_3$	Methylene carbon of the ethoxy group, deshielded by the adjacent oxygen.
~14-16	$-OCH_2CH_3$	Methyl carbon of the ethoxy group, a typical aliphatic shift.

2D NMR: Connecting the Framework

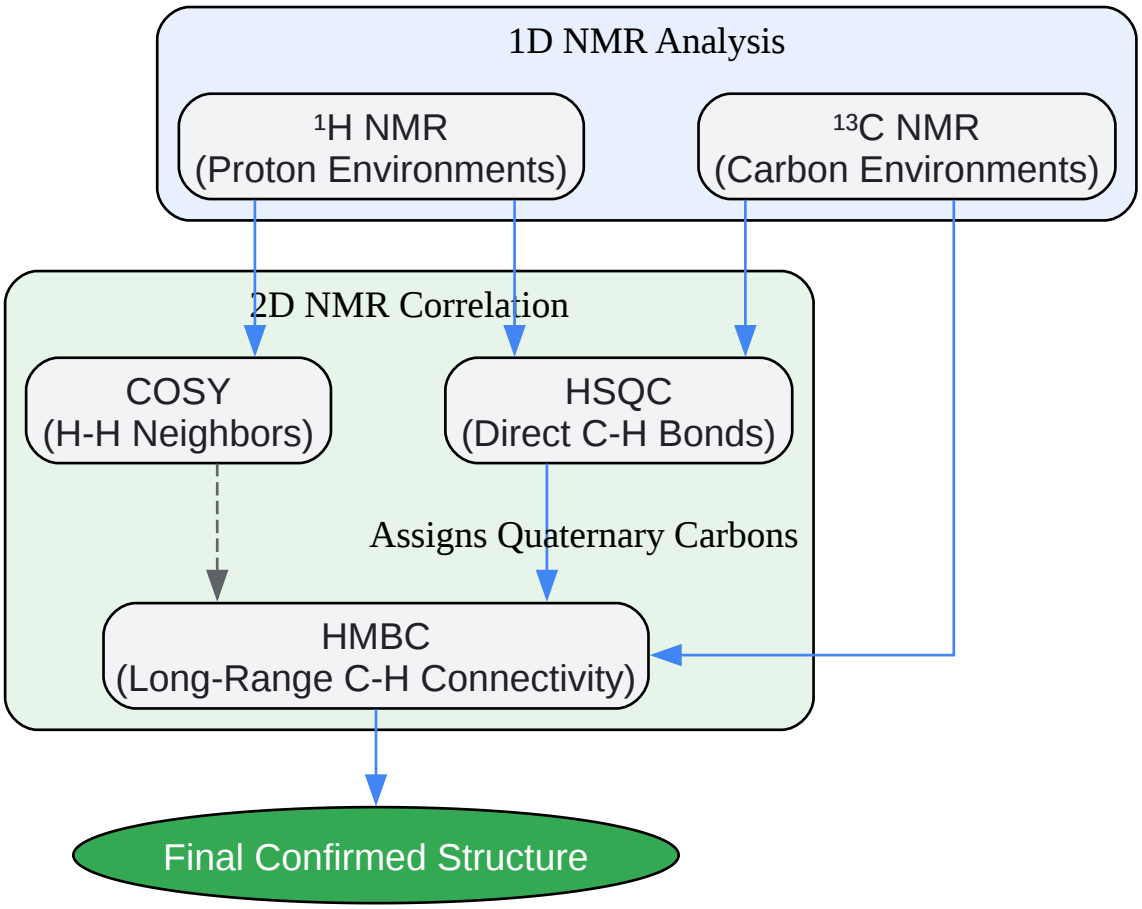
Rationale: While 1D NMR provides the parts list, 2D NMR experiments reveal the connections. They are essential for unambiguously confirming the substitution pattern on the aromatic ring, which is the most complex aspect of this elucidation.

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- COSY (^{1}H-^{1}H Correlation Spectroscopy): This experiment identifies protons that are coupled to each other.
    - Key Correlation: A strong cross-peak will be observed between the -OCH_2- protons (~4.2 ppm) and the -CH_3 protons (~1.5 ppm), confirming the presence of the ethyl group.
    - Aromatic Correlations: Cross-peaks between adjacent aromatic protons will confirm their connectivity.
- HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates each proton with the carbon atom to which it is directly attached.
    - Key Correlations: It will definitively link the proton signals for the aromatic CHs, the -OCH_2-, and the -CH_3 to their corresponding carbon signals identified in the ^{13}C NMR spectrum.
- HMBC (Heteronuclear Multiple Bond Correlation): This is the ultimate tool for mapping the long-range (2-3 bond) connectivity. It connects protons to carbons that are not directly bonded, allowing us to piece together the entire molecular skeleton.
    - Crucial Correlation 1 (Confirming the 2-ethoxy position): A correlation is expected from the methylene protons of the ethoxy group (-OCH_2-, ~4.2 ppm) to the aromatic carbon at the C2 position (Ar C-OEt, ~155-160 ppm). This is unequivocal proof of the ethoxy group's location.
    - Crucial Correlation 2 (Confirming the 3-bromo position): Correlations from the aromatic proton at C4 to the C2 (C-OEt) and C6 carbons, and from the proton at C6 to the C2 and C4 carbons, will lock in the relative positions of all substituents.

The logical flow of the NMR analysis is depicted below.

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Caption: NMR Elucidation Workflow

The Definitive Confirmation: Single-Crystal X-ray Crystallography

While the combination of MS, IR, and comprehensive NMR analysis provides an exceptionally high level of confidence, single-crystal X-ray crystallography is considered the "gold standard" for structural proof.

Rationale: This technique determines the precise three-dimensional arrangement of atoms in a crystalline solid by analyzing the diffraction pattern of X-rays passing through it. It provides unambiguous data on bond lengths, bond angles, and the relative positions of all atoms, leaving no room for doubt. For example, a crystal structure of the related 3-bromo-2-

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hydroxybenzoic acid has been reported, demonstrating the feasibility of this technique for similar molecules.[3]

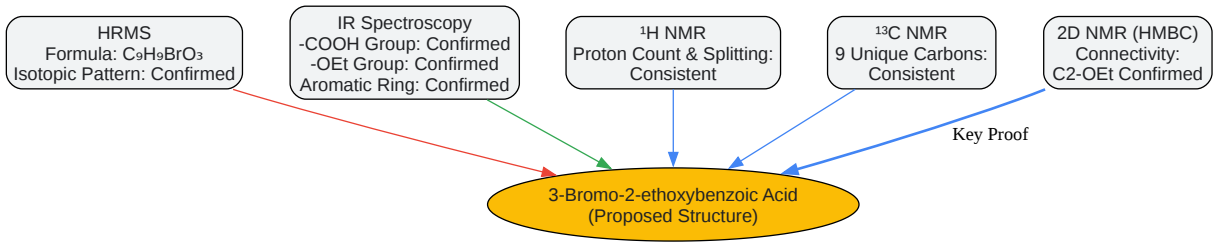
Experimental Protocol: High-Level Overview

- Crystal Growth: The primary challenge is to grow a single, high-quality crystal of **3-Bromo-2-ethoxybenzoic acid**. This is typically achieved by slow evaporation of a saturated solution in a suitable solvent or solvent system.
- Mounting and Data Collection: A suitable crystal is selected, mounted on a goniometer, and placed within an X-ray diffractometer. The crystal is cooled to a low temperature (e.g., 100 K) to minimize thermal vibrations.
- Data Collection: The crystal is rotated in a beam of monochromatic X-rays, and the resulting diffraction patterns are recorded on a detector.
- Structure Solution and Refinement: The diffraction data is processed computationally to solve the phase problem and generate an electron density map, from which the atomic positions are determined and refined to yield the final structure.

Conclusion: A Synthesis of Evidence

The structural elucidation of **3-Bromo-2-ethoxybenzoic acid** is a systematic process where each analytical technique provides a unique and essential layer of information. The convergence of all data points—from the molecular formula determined by HRMS, the functional groups identified by IR, and the detailed atomic connectivity mapped by a suite of 1D and 2D NMR experiments—provides an unassailable confirmation of the structure. X-ray crystallography serves as the final, definitive proof. This rigorous, multi-faceted approach ensures the scientific integrity required for advancing research and development in any field that utilizes this important chemical entity.

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Caption: Convergent Evidence for Structure Confirmation

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